

Technical Guide: Safety and Handling of 3-Amino-6-chloropyrazine-2-carbonitrile

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Compound of Interest

Compound Name: 3-Amino-6-chloropyrazine-2-carbonitrile

Cat. No.: B112100

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety, handling, and emergency procedures for **3-Amino-6-chloropyrazine-2-carbonitrile** (CAS No: 17231-50-4). The information compiled is intended for use by trained professionals in a laboratory or research setting.

Chemical Identification and Properties

3-Amino-6-chloropyrazine-2-carbonitrile is a heterocyclic organic compound used as a building block in chemical synthesis. Understanding its physical and chemical properties is fundamental to its safe handling.

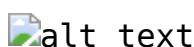
| Property | Value | Source |
|---------------------|------------------------------------------------|-----------------------------------------|
| CAS Number | 17231-50-4 | [1] [2] |
| Molecular Formula | C ₅ H ₃ CIN ₄ | [1] [2] |
| Molecular Weight | 154.56 g/mol | [1] [2] |
| IUPAC Name | 3-amino-6-chloropyrazine-2-carbonitrile | [2] |
| Synonyms | 3-amino-6-chloro-2-pyrazinecarbonitrile | [3] |
| Storage Temperature | 2-8°C, Keep in dark place, inert atmosphere | [3] |

Hazard Identification and GHS Classification

This chemical is classified as hazardous. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.[\[3\]](#) Note that a complete, officially harmonized classification may not be available; this information is based on supplier data.

| Hazard Class | Category | Hazard Statement |
|--------------------------------------------------|----------|----------------------------------------|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity — Single Exposure | 3 | H335: May cause respiratory irritation |

GHS Pictogram:



Signal Word:Warning[\[3\]](#)

Precautionary Statements:[3]

| Code | Statement |
|----------------|----------------------------------------------------------------------------------------------------------------------------------------|
| P261 | Avoid breathing dust/fume/gas/mist/vapours/spray. |
| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |

Note: This is not an exhaustive list of precautionary statements. Always refer to the full Safety Data Sheet (SDS) before use.

Safe Handling and Storage

Adherence to strict laboratory protocols is essential when handling this compound. Due to its classification as a hazardous powder, measures must be taken to minimize dust generation and exposure.[4][5]

Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted to select appropriate PPE.[6] The following are minimum requirements:

| PPE Type | Specification |
|------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Protection | Chemical safety goggles or a face shield. |
| Hand Protection | Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use. |
| Body Protection | Laboratory coat. For larger quantities or tasks with high dust potential, a chemical-resistant apron or suit may be necessary. |
| Respiratory Protection | All handling of the powder form should occur in a certified chemical fume hood. If this is not possible, a NIOSH-approved respirator with an appropriate particulate filter may be required. |

Storage Requirements

Proper storage is crucial to maintain chemical integrity and prevent accidents.

- Container: Keep container tightly closed in a dry, cool, and well-ventilated place.[7]
- Conditions: Store at 2-8°C under an inert atmosphere and protected from light.[3]
- Incompatibilities: Store away from strong oxidizing agents and strong acids.
- Segregation: Do not store with incompatible materials or near food and drink.[7]

Experimental Protocol: General Procedure for Weighing and Handling

The following is a general methodology for handling **3-Amino-6-chloropyrazine-2-carbonitrile** powder in a laboratory setting. This protocol is based on standard practices for potent or hazardous powders and must be adapted to specific experimental needs and institutional safety guidelines.[4][5]

Objective: To safely weigh and prepare a solution of **3-Amino-6-chloropyrazine-2-carbonitrile**.

Materials:

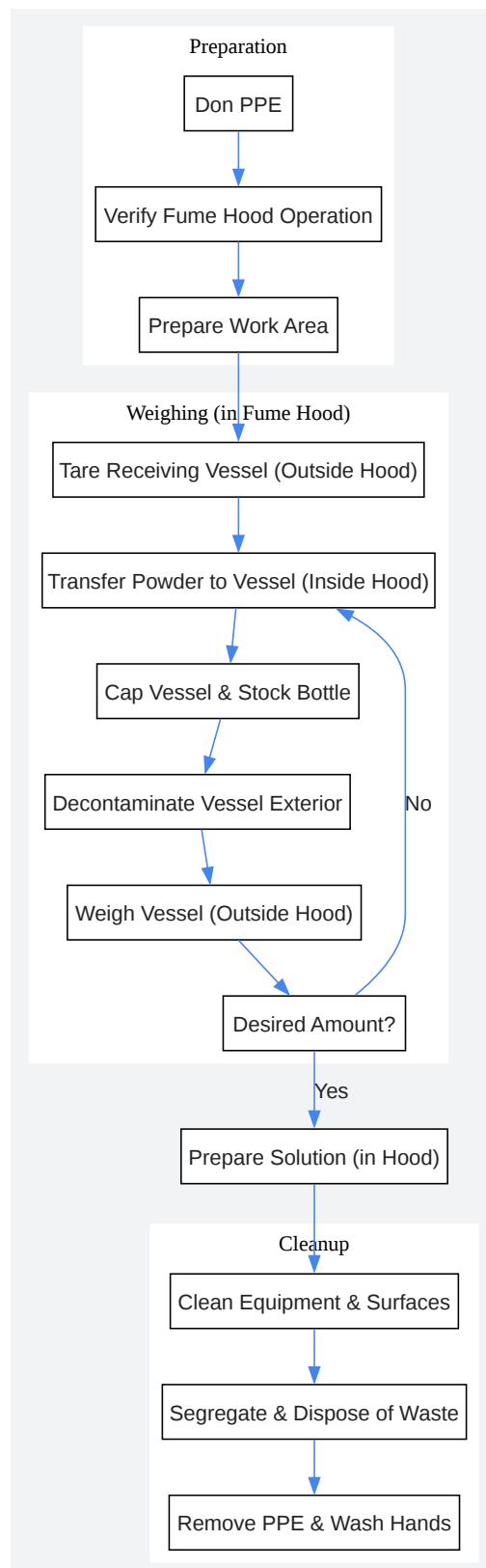
- **3-Amino-6-chloropyrazine-2-carbonitrile**
- Appropriate solvent
- Analytical balance
- Spatula
- Weighing paper or boat
- Appropriate glassware (e.g., vial, flask) with a secure cap
- Secondary containment tray
- Waste disposal bags/containers

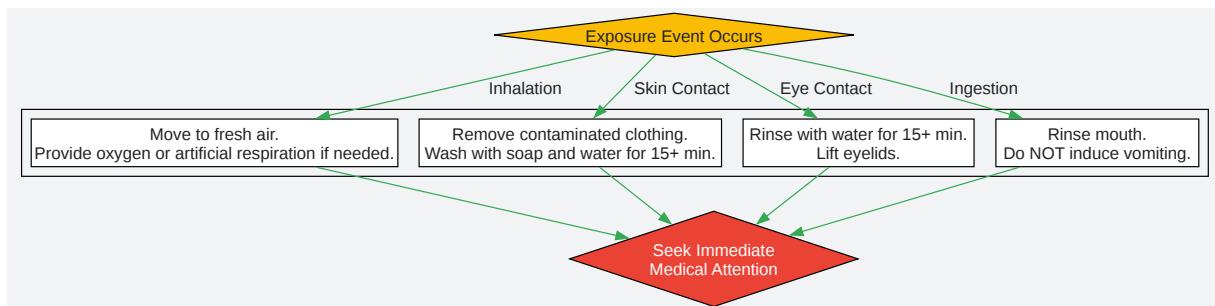
Methodology:

- Preparation:
 1. Ensure all required PPE is worn correctly.
 2. Confirm that the chemical fume hood is operational and has proper airflow.
 3. Designate a specific area within the fume hood for handling the powder. Cover the work surface with absorbent, disposable bench paper.
 4. Place all necessary equipment (balance, glassware, spatula, waste bags) inside the fume hood. If the balance cannot be placed inside the hood, a "weigh-and-return" method must be used.[4]
- Weighing Procedure (Weigh-and-Return Method):
 1. Tare the capped, empty receiving vessel (e.g., vial) on the analytical balance located outside the fume hood.
 2. Bring the tared, capped vessel into the fume hood.

3. Inside the hood, carefully open the stock container of **3-Amino-6-chloropyrazine-2-carbonitrile**.
4. Using a clean spatula, transfer a small amount of powder into the receiving vessel. Avoid creating airborne dust. Do not pour the powder directly from the stock bottle.[\[5\]](#)
5. Securely cap the receiving vessel and the stock container.
6. Decontaminate the exterior of the capped receiving vessel with a damp wipe.
7. Remove the decontaminated, capped vessel from the fume hood and weigh it on the analytical balance to determine the mass of the powder transferred.
8. Repeat steps 2.2 to 2.7 until the desired mass is obtained. This iterative process minimizes the time the stock bottle is open and reduces the risk of contamination and spills.[\[5\]](#)

- Solution Preparation:
 1. Return the final, weighed sample in its capped vessel to the fume hood.
 2. Uncap the vessel and add the desired solvent slowly to minimize aerosol generation.
 3. Cap the vessel and mix by swirling or vortexing until the solid is fully dissolved.
- Decontamination and Cleanup:
 1. Carefully wipe down the spatula and any surfaces within the fume hood with a damp cloth or paper towel to collect any residual powder.
 2. Place all contaminated disposable items (weighing paper, wipes, gloves) into a designated, sealed waste bag inside the fume hood.
 3. Dispose of all waste according to institutional and regulatory guidelines for chemical waste.
 4. Wash hands thoroughly with soap and water after removing PPE.





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